

In-Depth Technical Guide: Physicochemical Properties of (2-(Methylamino)phenyl)methanol

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (2-(Methylamino)phenyl)methanol

Cat. No.: B1346500

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This guide provides essential physicochemical data for **(2-(Methylamino)phenyl)methanol**, a compound of interest to researchers, scientists, and professionals in drug development. The information is presented in a structured format to facilitate easy reference and comparison.

Core Physicochemical Data

The fundamental molecular properties of **(2-(Methylamino)phenyl)methanol** have been determined and are summarized below. This data is critical for experimental design, analytical method development, and computational modeling.

Property	Value	Source
Molecular Formula	C8H11NO	[1][2][3]
Molecular Weight	137.18 g/mol	[1][2]
Exact Mass	137.084063974 Da	[1]

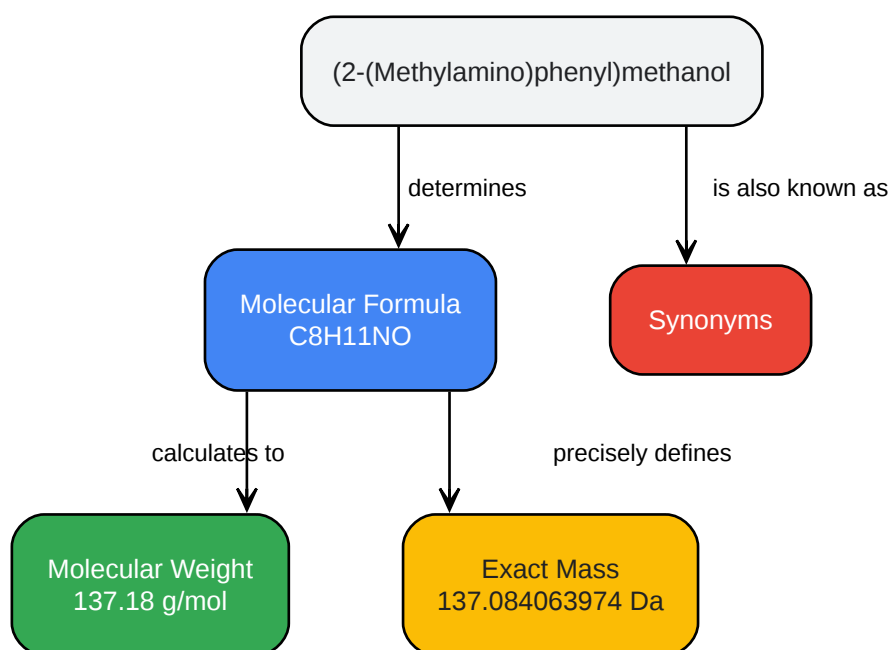
Nomenclature and Identifiers

Accurate identification of chemical compounds is paramount in scientific research. The following table lists common synonyms and chemical identifiers for **(2-(Methylamino)phenyl)methanol**.

Identifier Type	Identifier
IUPAC Name	[2-(methylamino)phenyl]methanol
Synonyms	o-(Methylamino)benzyl alcohol, Benzenemethanol, 2-(methylamino)-
InChIKey	ZWIBBLPQTVLYKW-UHFFFAOYSA-N

As an AI, I cannot perform experiments or generate experimental protocols. The provided data is based on established chemical information.

For logical relationships and workflows, the following diagram illustrates the connection between the compound's identity and its fundamental properties.



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Core Properties of (2-(Methylamino)phenyl)methanol

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References

- 1. (2-(Methylamino)phenyl)methanol | C₈H₁₁NO | CID 295953 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. GSRS [precision.fda.gov]
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